

Application Notes and Protocols for Florfenicol Analysis in Milk

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *ent-Florfenicol-d3*

Cat. No.: B15565005

[Get Quote](#)

Introduction

Florfenicol is a broad-spectrum synthetic antibiotic, structurally related to thiamphenicol and chloramphenicol, primarily used in veterinary medicine to treat various bacterial infections in cattle, swine, and poultry. The presence of florfenicol residues in milk is a significant concern for consumer safety and regulatory compliance. Consequently, robust and reliable analytical methods are essential for monitoring its levels in milk and dairy products. This document provides detailed application notes and protocols for the sample preparation of florfenicol in milk, intended for researchers, scientists, and professionals in drug development and food safety. The described methods include Solid-Phase Extraction (SPE), Liquid-Liquid Extraction (LLE), QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe), and Dispersive Liquid-Liquid Microextraction (DLLME), followed by analysis using High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

Methodology Overview

The selection of a sample preparation method is critical and depends on factors such as the required sensitivity, sample throughput, available equipment, and the complexity of the milk matrix. This document outlines four common and effective techniques.

- **Solid-Phase Extraction (SPE):** A highly selective method that effectively removes interfering matrix components, resulting in a clean extract suitable for sensitive analytical instruments.

- Liquid-Liquid Extraction (LLE): A conventional and straightforward technique for separating florfenicol from the milk matrix based on its partitioning between two immiscible liquid phases.
- QuEChERS: A simplified and rapid sample preparation method that combines extraction and cleanup in a few steps, offering high throughput and good recovery.
- Dispersive Liquid-Liquid Microextraction (DLLME): A miniaturized extraction technique that is fast, cost-effective, and environmentally friendly due to the minimal use of organic solvents.

Data Summary

The performance of different sample preparation methods for florfenicol analysis in milk is summarized below. These values are compiled from various studies and represent typical performance characteristics.

Method	Spiking Level	Recovery (%)	RSD (%)	LOD	LOQ	Analytical Technique	Reference
SPE	1 µg/mL	82 - 111.54	< 1.68 (Intra-day)	-	-	HPLC-DAD	[1]
LLE	5-15 µg/kg	Good	-	-	-	LC-MS/MS	[2]
LLE (modified)	250 µL milk	-	-	3 ppb	8 ppb	UPLC-MS/MS	[3]
QuEChE RS	0.1-15 ng/g	95.8 - 100.2	0.2 - 9.1 (Intra-day)	0.02 - 0.045 ng/g	-	LC-MS/MS	[4]
QuEChE RS (modified)	-	95 - 99	< 12.3 (Intra-day)	1.4 - 6.8 µg/L	1.5 - 8.7 µg/L	UPLC-MS/MS	[5]
DLLME	150-600 µg/kg	69.1 - 79.4	< 15	12.2 µg/kg	-	HPLC-UV	[6]

Experimental Protocols & Workflows

Solid-Phase Extraction (SPE) Protocol

This protocol describes the extraction and cleanup of florfenicol from raw cow milk using SPE, followed by HPLC-DAD analysis.[1]

1.1. Materials and Reagents

- Milk Sample
- 0.1M EDTA-McIlvaine buffer (pH 4.0)

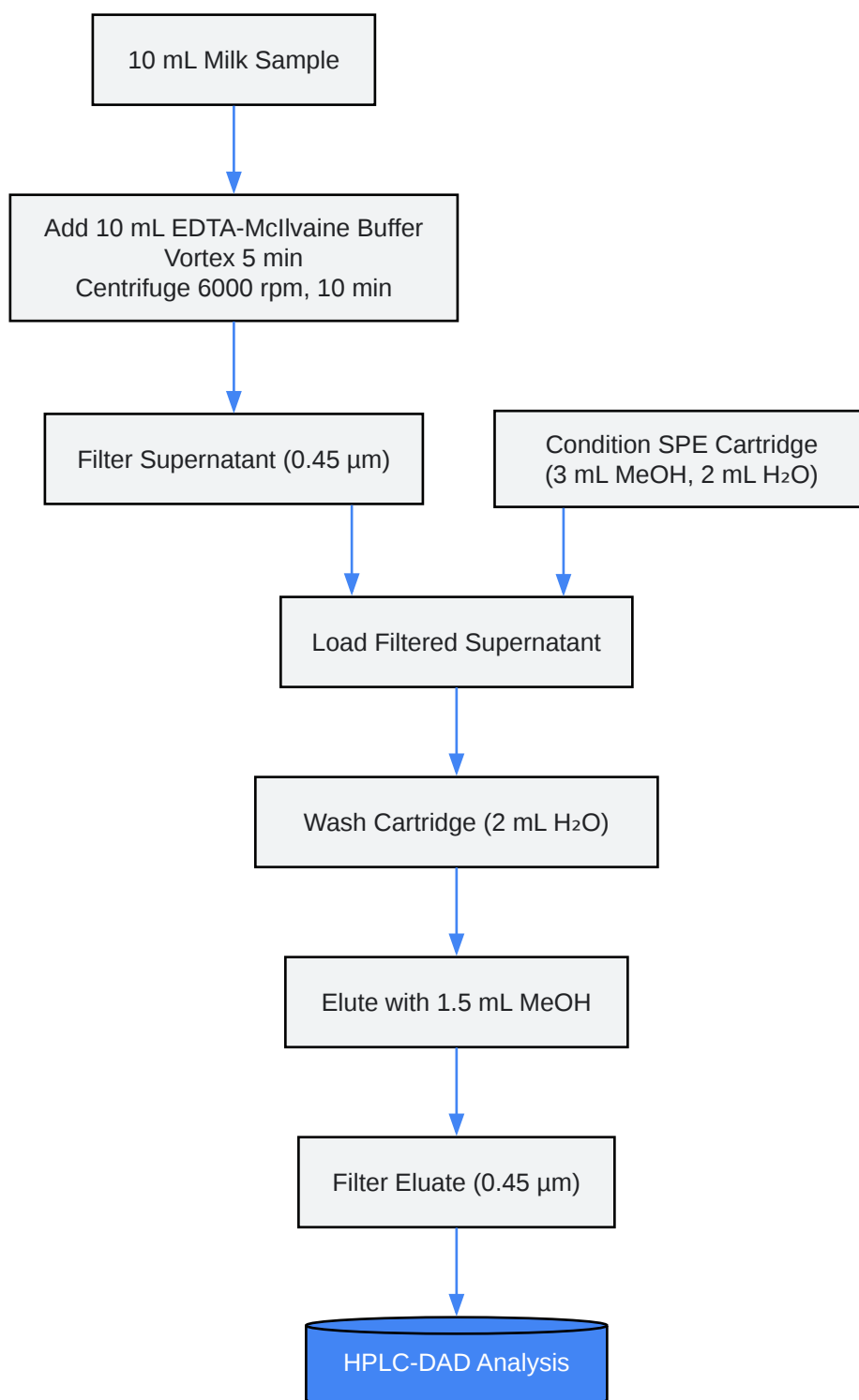
- Methanol (MeOH)
- Ultrapure water
- Supel Select HLB SPE cartridges
- Centrifuge
- Vortex mixer
- Whatman filter paper (0.45 μm)
- Syringe filter (0.45 μm)

1.2. Experimental Procedure

- Sample Deproteinization:
 1. Take 10 mL of milk sample in a 50 mL centrifuge tube.
 2. Add 10 mL of 0.1M EDTA-McIlvaine buffer (pH 4.0).
 3. Shake vigorously for 5 minutes.
 4. Centrifuge at 6000 rpm for 10 minutes.
 5. Collect the supernatant and filter it through a 0.45 μm Whatman filter paper.
- Solid-Phase Extraction Clean-up:
 1. Conditioning: Precondition a Supel Select HLB SPE cartridge with 3 mL of methanol followed by 2 mL of ultrapure water.
 2. Loading: Load the filtered supernatant onto the conditioned SPE cartridge.
 3. Washing: Wash the cartridge with 2 mL of water to remove interferences.
 4. Elution: Elute the florfenicol with 1.5 mL of methanol.

5. Final Filtration: Filter the eluate through a 0.45 μm syringe filter into a vial for HPLC analysis.

1.3. SPE Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for SPE sample preparation of florfenicol in milk.

Liquid-Liquid Extraction (LLE) Protocol

This protocol details a simple one-step LLE for the extraction of florfenicol from milk, suitable for LC-MS/MS analysis.^{[2][7]}

2.1. Materials and Reagents

- Milk Sample
- Ethyl acetate
- Internal standard solution
- Centrifuge
- Vortex mixer
- Nitrogen evaporator
- Mobile phase for reconstitution

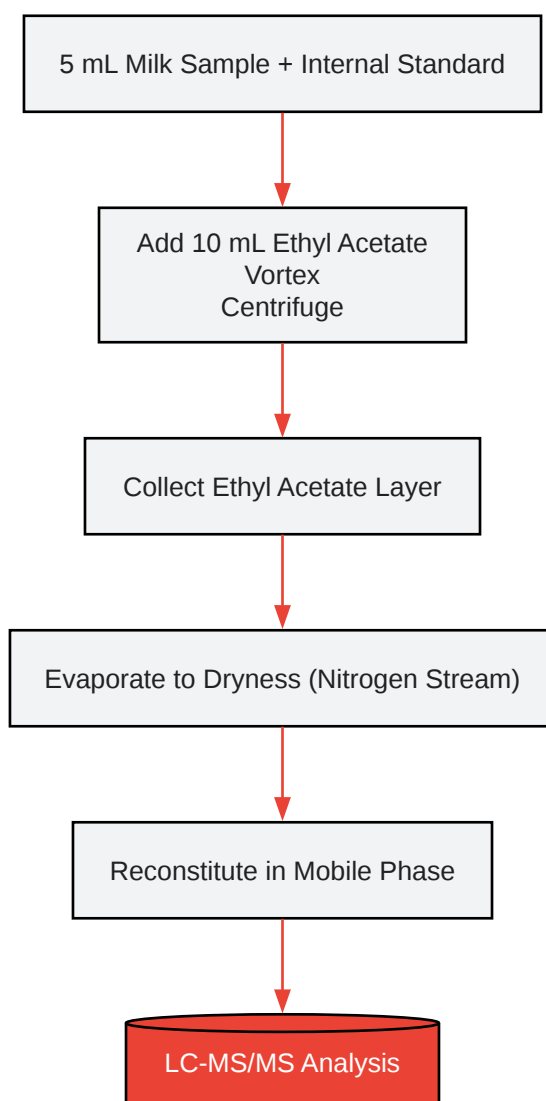
2.2. Experimental Procedure

- Extraction:
 1. Take a 5 mL milk sample in a centrifuge tube.^[7]
 2. Add an appropriate internal standard.^[7]
 3. Add 10 mL of ethyl acetate.^[7]
 4. Vortex the mixture vigorously.^[7]
 5. Centrifuge to separate the layers.^[7]

- Evaporation and Reconstitution:

1. Transfer the upper ethyl acetate layer (supernatant) to a new tube.
2. Evaporate the supernatant to dryness under a gentle stream of nitrogen.[7]
3. Reconstitute the residue in a suitable volume of the mobile phase for LC-MS/MS analysis.
[7]

2.3. LLE Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for LLE sample preparation of florfenicol in milk.

QuEChERS Protocol

This protocol is a modified QuEChERS method for the simultaneous determination of florfenicol and other antibiotics in milk.^{[4][5]}

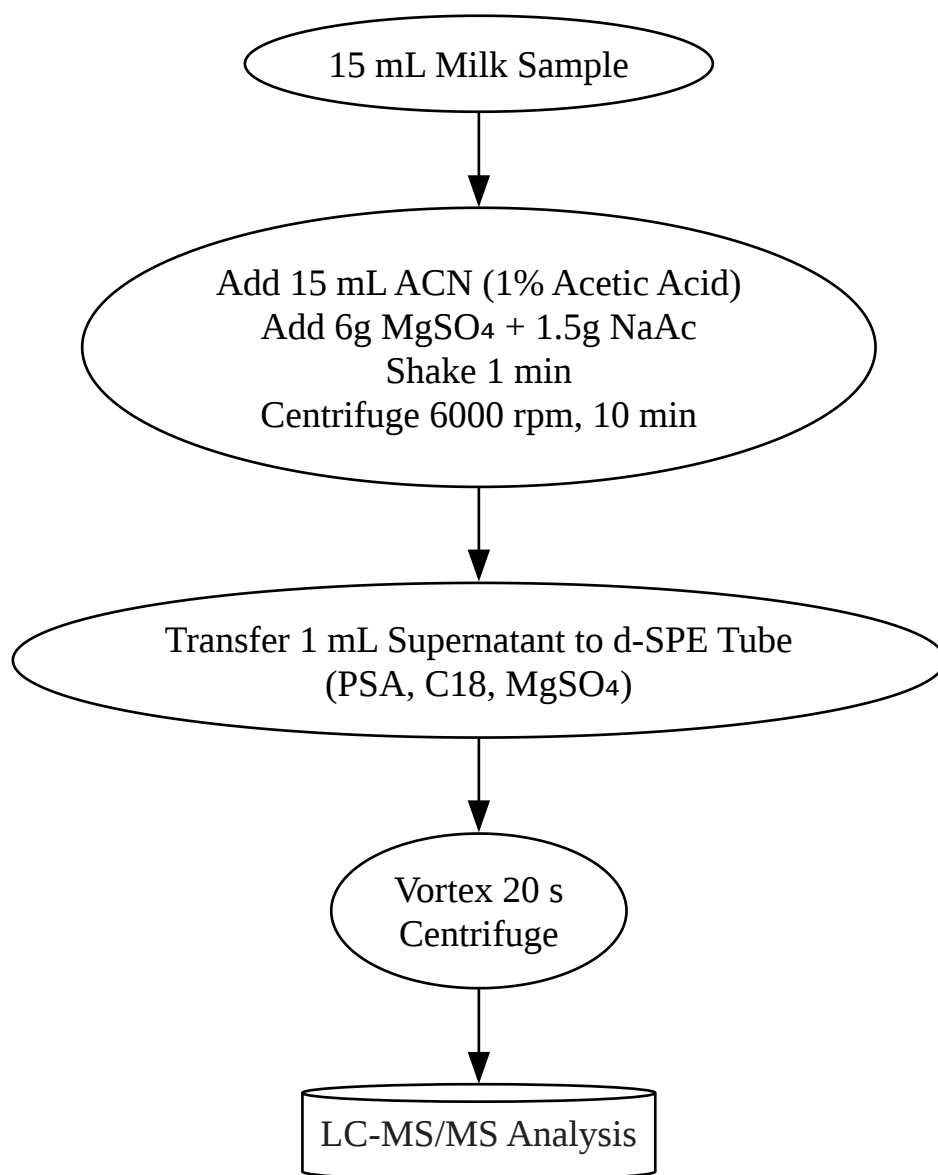
3.1. Materials and Reagents

- Milk Sample
- Acetonitrile (ACN) with 1% acetic acid
- Anhydrous Magnesium Sulfate (MgSO_4)
- Anhydrous Sodium Acetate (NaAc)
- Dispersive SPE (d-SPE) tube containing Primary Secondary Amine (PSA), C18, and MgSO_4
- Centrifuge
- Vortex mixer

3.2. Experimental Procedure

- Extraction:
 1. Place 15 mL of milk into a 50 mL centrifuge tube.^[5]
 2. Add 15 mL of acetonitrile with 1% acetic acid.^[5]
 3. Add 6.0 g of anhydrous MgSO_4 and 1.5 g of anhydrous NaAc.^[5]
 4. Shake vigorously by hand for 1 minute.^[5]
 5. Centrifuge for 10 minutes at 6,000 rpm.^[5]
- Dispersive SPE Clean-up:
 1. Transfer a 1 mL aliquot of the acetonitrile supernatant to a 2 mL d-SPE microfuge tube.^[5]
(The d-SPE tube contains 50 mg PSA, 50 mg C18, and 150 mg anhydrous MgSO_4).^[5]

2. Vortex for 20 seconds.[5]
3. Centrifuge.
4. The resulting supernatant is ready for LC-MS/MS analysis.



[Click to download full resolution via product page](#)

Caption: Workflow for DLLME sample preparation of florfenicol in milk.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Simultaneous determination of chloramphenicol and florfenicol in liquid milk, milk powder and bovine muscle by LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Frontiers | Comparison of florfenicol depletion in dairy goat milk using ultra-performance liquid chromatography with tandem mass spectrometry and a commercial on-farm test [frontiersin.org]
- 4. researchgate.net [researchgate.net]
- 5. scielo.br [scielo.br]
- 6. brieflands.com [brieflands.com]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Florfenicol Analysis in Milk]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565005#sample-preparation-for-florfenicol-analysis-in-milk]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com